

# Physicochemical properties of 1,3-diacetoxybenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Diacetoxybenzene

Cat. No.: B086602

[Get Quote](#)

An In-depth Technical Guide on the Physicochemical Properties of **1,3-Diacetoxybenzene**

## Introduction

**1,3-Diacetoxybenzene**, also known as resorcinol diacetate or m-phenylene diacetate, is an aromatic ester with the chemical formula  $C_{10}H_{10}O_4$ .<sup>[1][2]</sup> It is a derivative of resorcinol (1,3-dihydroxybenzene) where both hydroxyl groups have been acetylated. This compound serves as a valuable intermediate in organic synthesis and is utilized in the development of various pharmaceuticals and specialty chemicals.<sup>[3]</sup> Its physicochemical properties are crucial for its handling, application, and the design of synthetic routes. This guide provides a comprehensive overview of these properties, detailed experimental protocols for their determination, and logical workflows relevant to its characterization and chemical relationships.

## Physicochemical Data

The quantitative physicochemical properties of **1,3-diacetoxybenzene** are summarized in the table below for easy reference and comparison.

Property	Value	References
IUPAC Name	(3-acetyloxyphenyl) acetate	[2][4]
Synonyms	Resorcinol diacetate, m- Phenylene diacetate	[2][5][6][7]
CAS Number	108-58-7	[1][4][5][6]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>	[1][2][4][6]
Molecular Weight	194.18 g/mol	[1][2]
Appearance	Colorless to light yellow, clear liquid	[5][6][8]
Melting Point	142 - 146 °C	[1][9]
Boiling Point	278 °C at 760 mmHg146 °C at 12 mmHg	[1][5][6][8]
Density	1.178 - 1.179 g/mL at 25 °C	[4][9][10]
Refractive Index (n 20/D)	1.503	[6][8][9][10]
Water Solubility	Undergoes hydrolysis	[1][6][8][9]
Flash Point	>110 °C (>230 °F)	[4][6][9]
Vapor Pressure	1.83 Pa at 25 °C	[6][8]
LogP	0.89 - 1.87	[1][6][9]

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **1,3-diacetoxybenzene** are outlined below. These protocols are standard procedures for the characterization of organic compounds.

### Melting Point Determination

The melting point is a critical indicator of a compound's purity.[11] For a pure crystalline solid, melting occurs over a narrow range of 0.5-1.0°C.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer, mortar and pestle.[\[11\]](#)[\[12\]](#)
- Procedure:
  - Ensure the **1,3-diacetoxybenzene** sample is dry and finely powdered. If necessary, crush a small amount in a mortar and pestle.[\[12\]](#)
  - Seal one end of a capillary tube by heating it briefly in a flame.[\[13\]](#)[\[14\]](#)
  - Pack the powdered sample into the open end of the capillary tube to a height of 1-2 mm by tapping the sealed end on a hard surface.[\[12\]](#)[\[15\]](#)
  - Place the capillary tube into the heating block of the melting point apparatus, adjacent to the thermometer bulb.
  - Heat the apparatus rapidly to a temperature approximately 15-20°C below the expected melting point.
  - Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium.[\[15\]](#)
  - Record the temperature (T1) at which the first drop of liquid appears.[\[12\]](#)
  - Record the temperature (T2) at which the entire solid mass turns into a clear liquid.[\[12\]](#)
  - The melting point is reported as the range T1-T2.[\[12\]](#)

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[16\]](#)

- Apparatus: Thiele tube or aluminum block, small test tube (fusion tube), capillary tube (sealed at one end), thermometer, heating source (e.g., hot plate or Bunsen burner).[\[14\]](#)[\[16\]](#)  
[\[17\]](#)
- Procedure:

- Add a few milliliters of **1,3-diacetoxylbenzene** to a small test tube.
- Place a capillary tube, with its sealed end facing upwards, into the test tube containing the liquid.[\[14\]](#)[\[16\]](#)
- Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Immerse the assembly in a Thiele tube filled with heating oil or place it in an aluminum heating block.[\[16\]](#)
- Heat the apparatus slowly and uniformly.[\[16\]](#)
- As the temperature rises, air trapped in the capillary tube will escape as a slow stream of bubbles.
- When the temperature reaches the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[16\]](#)
- Note this temperature, stop heating, and allow the apparatus to cool.
- The temperature at which the liquid begins to enter the capillary tube is the boiling point of the liquid.[\[18\]](#)

## Density Determination

Density is the mass of a substance per unit volume and is typically measured in g/mL for liquids.[\[19\]](#)[\[20\]](#)

- Apparatus: Pycnometer or a volumetric flask (e.g., 10 mL), analytical balance.
- Procedure:
  - Carefully clean and dry a pycnometer or small volumetric flask and weigh it accurately on an analytical balance (m1).[\[19\]](#)
  - Fill the pycnometer with distilled water to the calibration mark, ensuring there are no air bubbles. Weigh it again (m2).

- Empty and thoroughly dry the pycnometer.
- Fill the dry pycnometer with **1,3-diacetoxybenzene** to the calibration mark and weigh it (m3).[19]
- Measure the temperature of the laboratory.
- Calculate the density using the following formula:  $\text{Density} = [(m3 - m1) / (m2 - m1)] * \text{Density of water at the measured temperature.}$

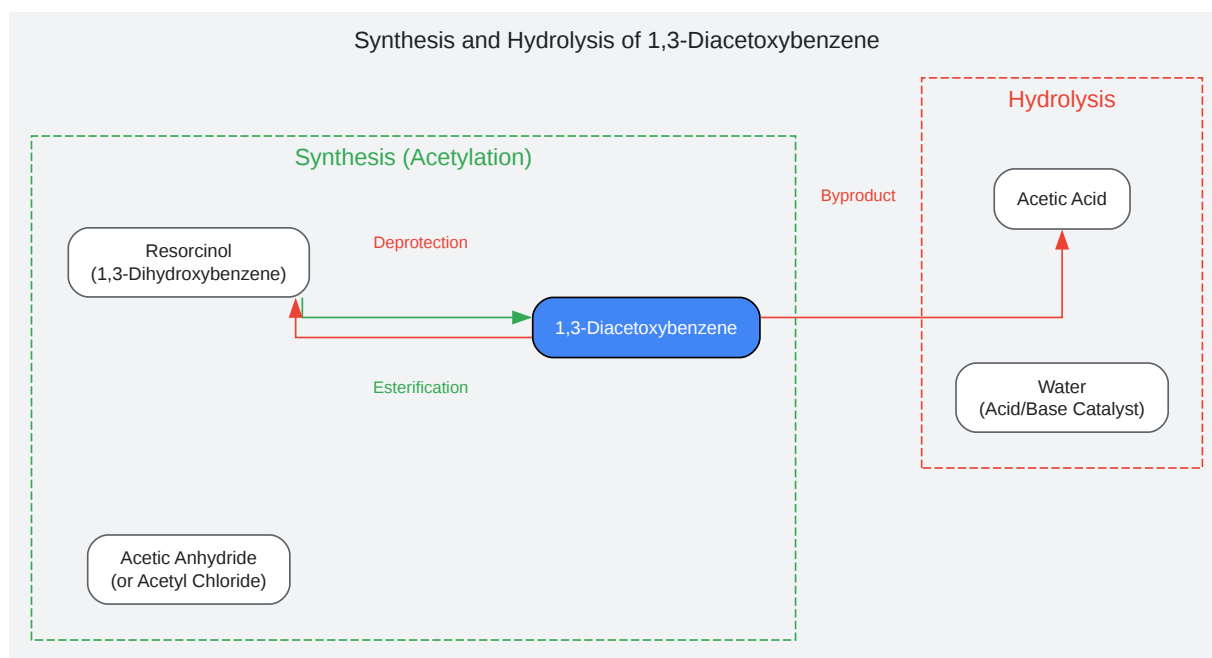
## Solubility Determination (Qualitative)

This protocol determines the solubility of a substance in various solvents, which provides insights into its polarity and functional groups.[21][22] Since **1,3-diacetoxybenzene** hydrolyzes in water, tests should be conducted in organic solvents.

- Apparatus: Small test tubes, spatula, vortex mixer (optional).
- Procedure:
  - Place approximately 10-20 mg of the solid or 2-3 drops of the liquid sample into a small test tube.[23]
  - Add approximately 1 mL of the chosen solvent (e.g., hexane, diethyl ether, ethanol) in small portions.[24]
  - Vigorously shake or stir the mixture for 60 seconds.[21]
  - Observe the mixture. If the substance completely disappears, it is classified as "soluble." If it remains as a separate phase or undissolved solid, it is "insoluble." If some but not all dissolves, it is "partially soluble." [21]
  - Repeat the procedure with a range of solvents from nonpolar to polar to establish a solubility profile.

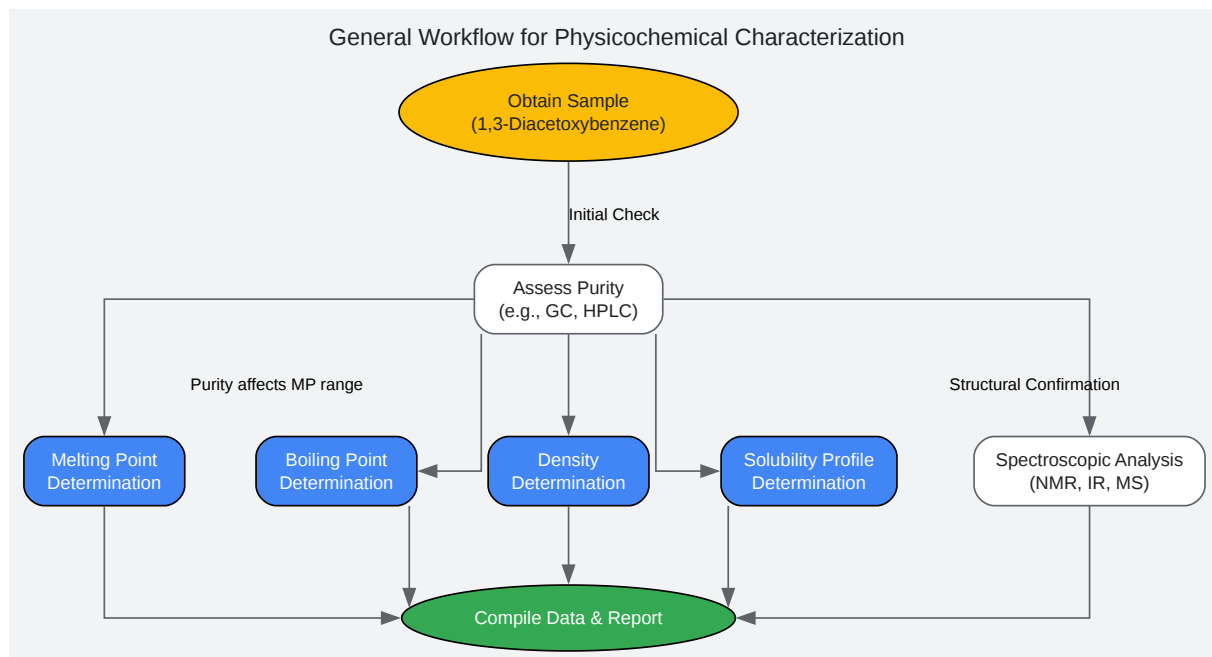
## Visualizations

The following diagrams illustrate key logical and experimental workflows related to **1,3-diacetoxybenzene**.



[Click to download full resolution via product page](#)

Caption: Chemical relationship between resorcinol and **1,3-diacetoxybenzene**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,3-Diacetoxybenzene | CAS#:108-58-7 | Chemsrsc [chemsrc.com]
- 2. 1,3-Diacetoxybenzene | C<sub>10</sub>H<sub>10</sub>O<sub>4</sub> | CID 7942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3-Diacetoxybenzene | 108-58-7 | Benchchem [benchchem.com]
- 4. 1,3-Diacetoxybenzene, 97% | Fisher Scientific [fishersci.ca]

- 5. 1,3-Diacetoxybenzene | 108-58-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. 1,3-Diacetoxybenzene | 108-58-7 [chemicalbook.com]
- 7. parchem.com [parchem.com]
- 8. 1,3-Diacetoxybenzene CAS#: 108-58-7 [m.chemicalbook.com]
- 9. echemi.com [echemi.com]
- 10. chembk.com [chembk.com]
- 11. pennwest.edu [pennwest.edu]
- 12. byjus.com [byjus.com]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 14. byjus.com [byjus.com]
- 15. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 16. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 17. cdn.juniata.edu [cdn.juniata.edu]
- 18. Video: Boiling Points - Concept [jove.com]
- 19. alrasheedcol.edu.iq [alrasheedcol.edu.iq]
- 20. chm.uri.edu [chm.uri.edu]
- 21. chem.ws [chem.ws]
- 22. scribd.com [scribd.com]
- 23. m.youtube.com [m.youtube.com]
- 24. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- To cite this document: BenchChem. [Physicochemical properties of 1,3-diacetoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086602#physicochemical-properties-of-1-3-diacetoxybenzene]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)